

Application Notes and Protocols for Microfossil Separation Using Sodium Metatungstate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium metatungstate

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Introduction

The separation of microfossils from sedimentary matrices is a critical step in paleontological, geological, and environmental research. **Sodium metatungstate** (SMT), also known as sodium polytungstate (SPT), offers a safe and effective alternative to traditional toxic heavy liquids like bromoform and tetrabromoethane.^{[1][2][3]} Its non-toxic nature, high density, and water solubility make it an ideal medium for density gradient separation of microfossils.^{[4][5][6]} This document provides a detailed protocol for the use of **sodium metatungstate** in the separation of microfossils, ensuring user safety and high-quality results.

Sodium metatungstate ($3\text{Na}_2\text{WO}_4 \cdot 9\text{WO}_3 \cdot \text{H}_2\text{O}$) is a chemical compound that, when dissolved in water, can create solutions with a range of densities up to 3.1 g/cm^3 .^{[4][5]} This allows for the separation of microfossils from denser mineral grains based on the principle of buoyancy. Materials with a density lower than the **sodium metatungstate** solution will float, while denser materials will sink.^[7]

Quantitative Data Summary

The following table summarizes key quantitative parameters for the use of **sodium metatungstate** in microfossil separation.

Parameter	Value	Application/Notes	Source(s)
Chemical Formula	$3\text{Na}_2\text{WO}_4 \cdot 9\text{WO}_3 \cdot \text{H}_2\text{O}$	Sodium Metatungstate/Polytungstate	[1][4][5]
Maximum Density	3.1 g/cm ³	In aqueous solution at room temperature.	[1][5][8]
Working Density Range	1.1 - 3.1 g/cm ³	Adjustable by adding distilled or deionized water.	[6]
Typical Density for Pollen	~2.2 g/mL	To separate pollen from clay and other minerals.	[7]
Typical Density for Conodonts	2.84 - 3.10 g/cm ³	Conodonts have a higher specific gravity than many common minerals.	[9]
pH of Solution	~6 (neutral)	Can be stable in a pH range of 2-14.	[4][5]
Viscosity	Increases with density	Can be a disadvantage at higher densities, slowing settling time.	[1][5]
Preparation Example (2.90 g/cc)	833 g SMT powder to 155 g distilled water	Requires thorough mixing.	[2]
Reclamation Temperature	Do not exceed 60°C	To avoid precipitation of sodium tungstate during water evaporation.	[5]

Experimental Protocols

Materials

- **Sodium Metatungstate** (solid powder)
- Distilled or deionized water
- Beakers (glass or plastic)
- Stirring rods (plastic)
- Separatory funnels and stand
- Centrifuge and centrifuge tubes (if applicable)
- Wash bottles with distilled or deionized water
- Filter paper and funnels
- Collection vials
- Hydrometer or pycnometer for density measurement
- Safety glasses and gloves

Protocol 1: Preparation of Sodium Metatungstate Solution

- Determine the required density for your specific microfossil type. Refer to the table above or relevant literature.
- Weigh the appropriate amount of **sodium metatungstate** powder. For example, to create a solution with a density of 2.90 g/cm³, dissolve 833 g of SMT powder in 155 g of distilled water.^[2]
- Slowly add the powder to the distilled or deionized water in a beaker while stirring continuously with a plastic stirring rod. Using hot water can aid in dissolving the powder.
- Continue stirring until the powder is completely dissolved. This may take some time. A magnetic stirrer can be used to expedite this process.

- Verify the density of the solution using a hydrometer or by calculating it with a pycnometer.
- Adjust the density as needed. Add more SMT powder to increase the density or more distilled water to decrease it.

Protocol 2: Microfossil Separation using a Separatory Funnel

This method is suitable for larger sample volumes and well-disaggregated sediments.

- **Sample Pre-treatment:** Ensure your sediment sample is disaggregated and, if necessary, treated with appropriate acids (e.g., acetic or formic acid) to remove carbonate matrix. The sample should be thoroughly rinsed with water to remove any residual chemicals and fine particles. The sample should be dry before adding it to the SMT solution.[\[10\]](#)
- **Setup:** Mount a separatory funnel securely in a stand. Place a beaker or flask with a filter paper-lined funnel underneath the separatory funnel to catch the heavy fraction.
- **Add SMT Solution:** Close the stopcock and pour the prepared **sodium metatungstate** solution into the separatory funnel.
- **Introduce the Sample:** Carefully add the dried sediment sample to the solution in the separatory funnel.
- **Stir and Settle:** Gently stir the mixture to ensure all particles are wetted by the solution. Allow the sample to settle. The settling time will vary depending on the grain size and the viscosity of the SMT solution; it can range from minutes to several hours.[\[11\]](#) Lighter microfossils will float to the surface, while denser mineral grains will sink to the bottom.
- **Separate the Fractions:**
 - Carefully open the stopcock to drain the sunken heavy fraction into the collection beaker.
 - Close the stopcock just as the light fraction (containing the microfossils) begins to reach the bottom of the funnel.

- **Wash the Light Fraction:** Drain the light fraction into a separate beaker or funnel with filter paper. Wash the collected light fraction thoroughly with distilled or deionized water to remove all traces of the **sodium metatungstate** solution.
- **Wash the Heavy Fraction:** The heavy fraction can also be washed with distilled water to recover the SMT solution for recycling.
- **Drying:** Dry the washed light fraction containing the microfossils at a low temperature (e.g., 40-50°C).

Protocol 3: Microfossil Separation using Centrifugation

This method is more efficient for fine-grained sediments or when faster separation is required.

- **Sample Pre-treatment:** As in Protocol 2, ensure the sample is disaggregated and appropriately treated.
- **Add Sample and SMT to Centrifuge Tube:** Place the sediment sample into a centrifuge tube and add the prepared **sodium metatungstate** solution.
- **Mix:** Thoroughly mix the sediment and the SMT solution in the centrifuge tube.
- **Centrifuge:** Place the tube in a centrifuge and spin at a low speed (e.g., 1000-2000 rpm) for 5-10 minutes. The exact parameters may need to be optimized for your specific sample type.
- **Separate the Fractions:** After centrifugation, the denser particles will form a pellet at the bottom of the tube, and the lighter microfossils will be suspended in the supernatant or form a layer at the top.
- **Isolate the Light Fraction:** Carefully decant or pipette the supernatant containing the microfossils into a clean tube or onto a filter paper.
- **Wash:** Wash the collected light fraction with distilled or deionized water. This can be done by repeatedly centrifuging the sample with water, decanting the supernatant, and resuspending the pellet.
- **Drying:** Dry the final washed microfossil concentrate.

Protocol 4: Recycling of Sodium Metatungstate Solution

A significant advantage of **sodium metatungstate** is its reusability.^[12]

- Collect all washings from the separation process.
- Filter the collected solution to remove any fine particulate matter.
- Evaporate the excess water to re-concentrate the solution to the desired density. This should be done in a fume hood on a hot plate at a temperature not exceeding 60°C to prevent crystallization of sodium tungstate.^[5]
- Verify the density of the recycled solution before reuse.

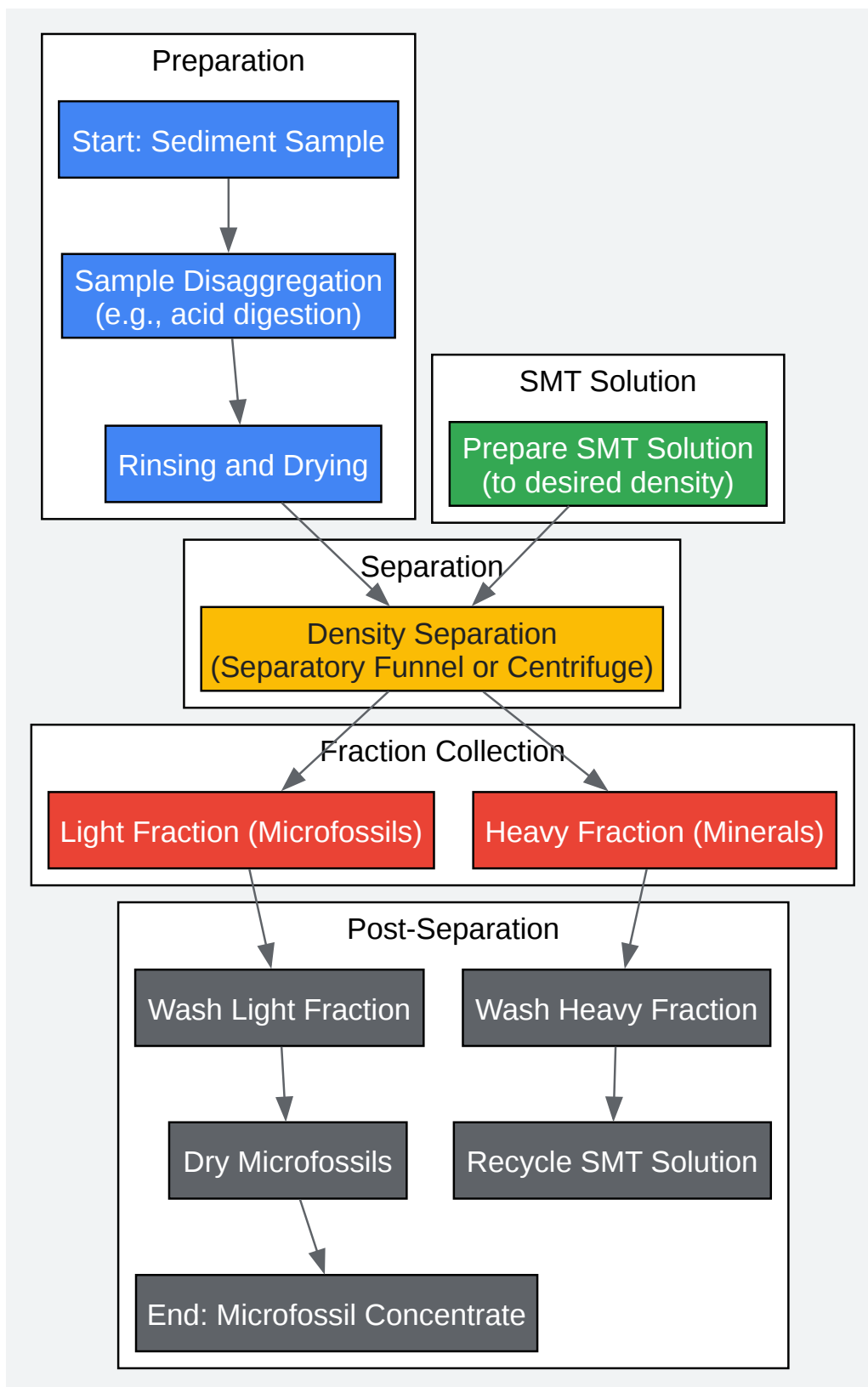
Safety Precautions

While **sodium metatungstate** is considered non-toxic, it is still important to follow standard laboratory safety procedures.^{[1][4]}

- Wear safety glasses and gloves when handling the powder and solution.
- Avoid inhaling the powder.
- Work in a well-ventilated area.
- Although non-toxic, avoid ingestion and direct skin contact.

Visualizations

Experimental Workflow for Microfossil Separation



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Caption: Workflow for microfossil separation using **sodium metatungstate**.

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- To cite this document: BenchChem. [Application Notes and Protocols for Microfossil Separation Using Sodium Metatungstate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b031386#step-by-step-guide-for-separating-microfossils-with-sodium-metatungstate]

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